

material compatibility of Wofasteril with common laboratory plastics

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Compound of Interest

Compound Name: **Wofasteril**
Cat. No.: **B1220858**

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Wofasteril Material Compatibility Technical Support Center

This technical support center provides guidance on the material compatibility of **Wofasteril®** with common laboratory plastics. For researchers, scientists, and drug development professionals, ensuring the integrity of laboratory equipment is critical for reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Wofasteril** and what are its active ingredients?

Wofasteril is a disinfectant and sterilant solution. Its primary active ingredients are peracetic acid (PAA) and hydrogen peroxide (H₂O₂). The compatibility of laboratory plastics with **Wofasteril** is largely determined by their resistance to these strong oxidizing agents.

Q2: Is **Wofasteril** compatible with my plastic labware?

The compatibility of **Wofasteril** with plastic labware depends on the type of plastic, the concentration of the **Wofasteril** solution, the contact time, and the temperature. Some plastics may degrade, swell, or become brittle upon prolonged exposure. Always consult the manufacturer's guidelines and, when in doubt, perform a spot test on a non-critical surface before widespread use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q3: What are the general compatibility ratings for common laboratory plastics with **Wofasteril**'s active ingredients?

The following table summarizes the general chemical resistance of common laboratory plastics to peracetic acid and hydrogen peroxide, the active components of **Wofasteril**. Note that these are general guidelines, and compatibility can be affected by factors such as concentration, temperature, and exposure duration.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Table 1: Chemical Compatibility of Common Laboratory Plastics with **Wofasteril** Active Ingredients

Plastic Material	Chemical Resistance to Peracetic Acid (PAA)	Chemical Resistance to Hydrogen Peroxide (H ₂ O ₂)	General Recommendation for Wofasteril Use
Polyethylene (PE)	Good to Excellent	Excellent	Suitable for most applications.
Polypropylene (PP)	Good to Limited	Excellent	Generally Suitable, but long-term exposure may cause some degradation. [6] [10] [21] [22]
Polystyrene (PS)	Limited to Poor	Good to Limited	Not Recommended for prolonged contact. May cause crazing or cracking. [8] [14] [17] [23]
Polycarbonate (PC)	Limited to Poor	Good	Not Recommended. Prone to stress cracking and chemical attack. [24] [25] [26] [27] [28]
Polyvinyl Chloride (PVC)	Limited	Good	Use with Caution. Plasticized PVC may be more susceptible to degradation. [6] [11] [29] [30]

Rating Key:

- Excellent: No effect.
- Good: Minor effect, slight discoloration or swelling.
- Limited: Moderate effect, not recommended for continuous use.

- Poor/Not Recommended: Severe effect, significant degradation.

Q4: How can I test the compatibility of **Wofasteril** with my specific labware?

It is highly recommended to perform a compatibility test under your specific experimental conditions. A general protocol for this is provided in the "Experimental Protocols" section below. The manufacturer of **Wofasteril** also suggests testing on an inconspicuous area first.[\[1\]](#)[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Plasticware appears cloudy, crazed, or cracked after disinfection.	Chemical incompatibility. The plastic may be polystyrene or polycarbonate, which have poor resistance to the active ingredients of Wofasteril.	Immediately discontinue use of the affected plasticware with Wofasteril. Switch to a more compatible plastic such as polyethylene or polypropylene.
Plastic tubing becomes brittle and cracks.	Material degradation. Prolonged exposure or use at elevated temperatures can accelerate the aging of some plastics.	Replace the tubing with a more chemically resistant option. Consider the concentration of Wofasteril and the contact time.
Disinfected surfaces feel sticky or soft.	Plasticizer leaching or surface degradation. This can be common with flexible PVC.	Reduce the contact time with Wofasteril. If the issue persists, switch to a different plastic.
Unexpected experimental results after disinfection.	Leaching of chemicals from the plastic into the experimental solution.	Verify the compatibility of your plasticware. Consider using plastics with higher chemical resistance, such as PTFE for critical applications, although Wofasteril compatibility should still be verified.

Experimental Protocols

Protocol: Assessing Material Compatibility of Laboratory Plastics with **Wofasteril**

This protocol is based on the principles of ASTM D543 - Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents.[10][13][31]

1. Materials:

- Samples of the plastic material to be tested (e.g., cut pieces of labware, test strips).
- **Wofasteril** solution at the intended use-concentration.
- Control solution (e.g., deionized water).
- Sealed containers for immersion.
- Calipers and analytical balance.
- Visual inspection tools (e.g., magnifying glass).

2. Procedure:

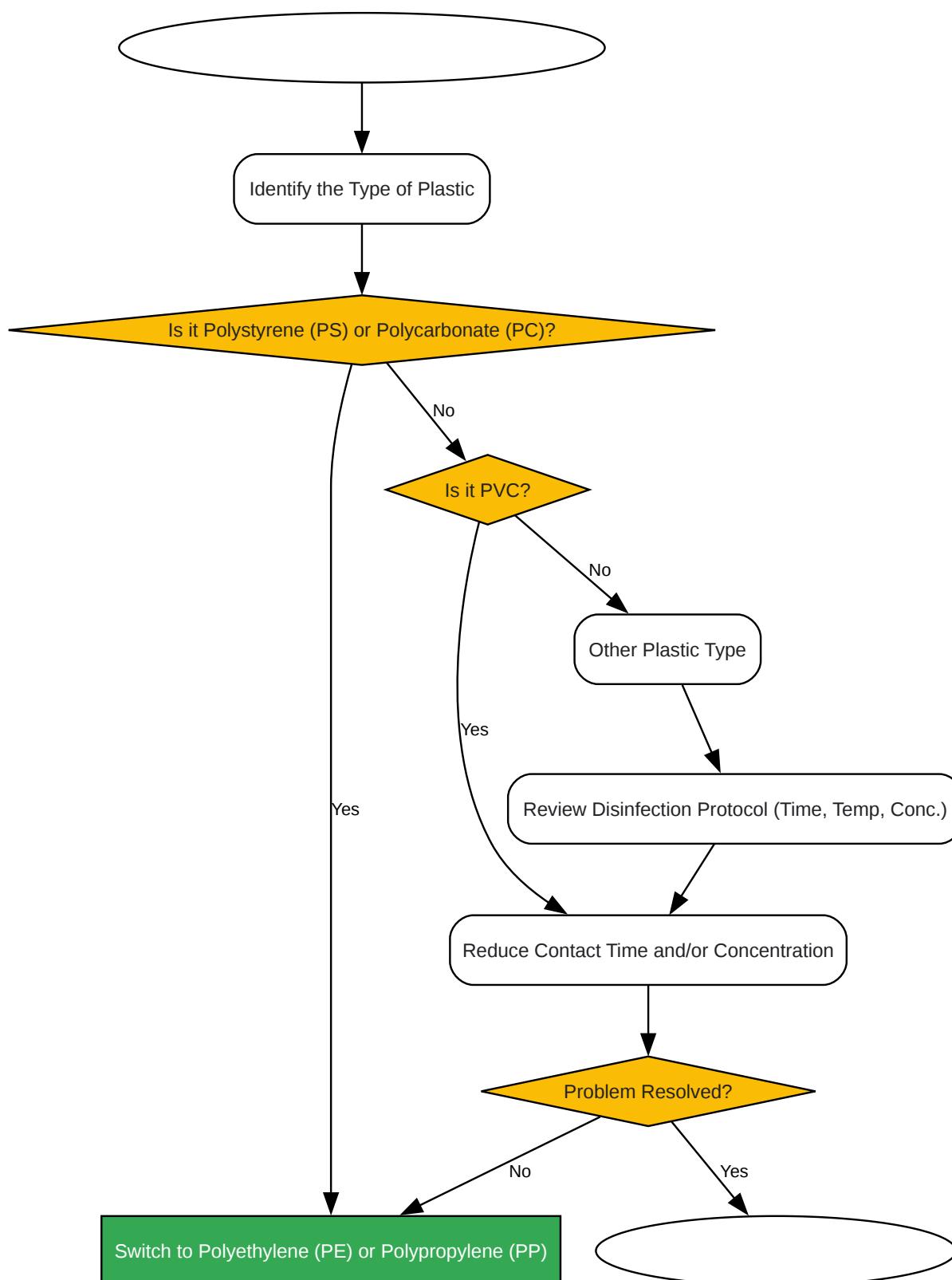
- Initial Measurements: For each plastic sample, measure and record its dimensions, weight, and visual appearance (color, transparency, surface texture).
- Immersion: Place the plastic samples in sealed containers with the **Wofasteril** solution. For the control group, place samples in containers with the control solution. Ensure samples are fully submerged.
- Exposure: Maintain the containers at the intended operating temperature for a specified period (e.g., 24, 48, or 72 hours, or longer to simulate prolonged use).
- Post-Exposure Analysis:
 - Carefully remove the samples from the solutions and rinse with deionized water.
 - Dry the samples thoroughly.
 - Re-measure the dimensions and weight of each sample.
 - Visually inspect for any changes such as swelling, discoloration, crazing, cracking, or softening.
- Data Interpretation: Compare the post-exposure measurements and observations with the initial data. Significant changes in weight, dimensions, or appearance indicate material incompatibility.

Visualizations



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Caption: Workflow for assessing **Wofasteril** compatibility with lab plastics.



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Caption: Troubleshooting guide for plastic degradation issues.

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